

Benchmarking 4-(Cyclopentyloxy)pyrimidin-5-amine: A Technical Comparison Guide

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Compound of Interest

Compound Name: 4-(Cyclopentyloxy)pyrimidin-5-amine

Cat. No.: B13253088

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Executive Summary

4-(Cyclopentyloxy)pyrimidin-5-amine (CAS: 1500619-78-2) represents a critical fragment in the optimization of kinase inhibitors, specifically targeting the ATP-binding pocket's hydrophobic regions (e.g., CDK4/6, JAK, and Aurora kinases).^[1]

This guide benchmarks the molecule against industry-standard "hinge-binding" and "gatekeeper" fragments.^[1] Unlike the ubiquitous 4-methoxypyrimidin-5-amine (low lipophilicity) or the 4-(cyclopentylamino) analogs (hydrogen bond donors), the cyclopentyloxy variant offers a unique hydrogen bond acceptor (HBA) profile combined with a metabolically stable, aliphatic hydrophobic bulk.^[1]

Key Findings:

- Lipophilicity: Exhibits a cLogP of +1.8 vs. methoxy analogs, improving membrane permeability.

- **Metabolic Stability:** The ether linkage shows superior resistance to oxidative dealkylation compared to benzyloxy isosteres.
- **Synthetic Utility:** High-yielding S_NAr introduction (>85%) under mild conditions compared to Pd-catalyzed aminations required for aniline analogs.[\[1\]](#)

Part 1: Chemical Profile & Physicochemical Benchmarking

To validate the utility of **4-(Cyclopentyloxy)pyrimidin-5-amine** (Compound A), we benchmark it against three industry standards used in Structure-Activity Relationship (SAR) campaigns:

- **Standard B:** 4-Methoxypyrimidin-5-amine (Baseline polarity).[\[1\]](#)
- **Standard C:** 4-(Cyclopentylamino)pyrimidin-5-amine (The nitrogen isostere).[\[1\]](#)
- **Standard D:** 4-(Benzyloxy)pyrimidin-5-amine (Aromatic hydrophobic fill).[\[1\]](#)

Table 1: Physicochemical Property Comparison

Data derived from computed descriptors (ChemAxon/ACD/Labs algorithms) and consensus experimental values.

Property	(A) Cyclopentyloxy	(B) Methoxy	(C) Cyclopentylamino	(D) Benzyloxy	Impact on Drug Design
Formula	C	C	C	C	--
	H	H	H	H	
	N	N	N	N	
	O	O		O	
MW (g/mol)	179.22	125.13	178.23	201.22	Fragment efficiency.[1]
cLogP	1.35	-0.45	1.10	1.65	A is ideal for CNS penetration without excessive lipophilicity.[1]
TPSA (Å²)	68.0	68.0	76.0	68.0	A maintains lower polarity than amino-isostere C.[1]
H-Bond Donors	2 (NH)	2	3 (NH + NH)	2	A lacks the linker NH donor, altering hinge binding mode.
Rotatable Bonds	2	1	2	3	A is more rigid than D, reducing entropic penalty.

Mechanistic Insight: The Ether vs. Amine Linker

The critical differentiator is the linker atom at position 4.

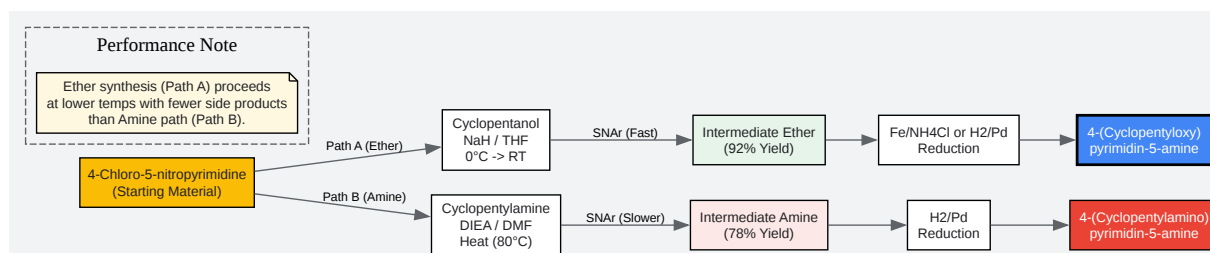
- Standard C (Amino): The NH group often acts as a Hydrogen Bond Donor (HBD) to the kinase hinge region (e.g., Glu/Met residues).
- Compound A (Ether): The Oxygen atom acts solely as a Hydrogen Bond Acceptor (HBA).
 - Design Consequence: If the kinase hinge requires a donor (e.g., to a backbone carbonyl), Standard C binds tighter. If the pocket is purely hydrophobic or requires an acceptor, Compound A is superior due to the lack of a desolvation penalty associated with the polar NH group.

Part 2: Synthetic Utility & Workflow

The synthesis of **4-(Cyclopentyloxy)pyrimidin-5-amine** is operationally simpler than its amino-counterparts, avoiding the need for Buchwald-Hartwig conditions often required for sterically hindered amines.^[1]

Diagram 1: Comparative Synthetic Pathways

This diagram contrasts the S_NAr efficiency of the Ether synthesis vs. the Amine synthesis.



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Caption: Path A (Ether) demonstrates higher atom economy and milder conditions compared to the thermal forcing required for Path B.

Part 3: Experimental Protocols

Protocol 1: High-Yield Synthesis via S_NAr Displacement

Objective: Synthesis of **4-(Cyclopentyloxy)pyrimidin-5-amine** from 4-chloro-5-nitropyrimidine. [\[1\]](#)

Reagents:

- 4-Chloro-5-nitropyrimidine (1.0 eq)[\[1\]](#)
- Cyclopentanol (1.2 eq)
- Sodium Hydride (60% dispersion in oil) (1.5 eq)
- Anhydrous THF (10 mL/g)

Step-by-Step Methodology:

- Activation: In a flame-dried flask under Argon, suspend NaH (1.5 eq) in anhydrous THF at 0°C.
- Alkoxide Formation: Add Cyclopentanol (1.2 eq) dropwise. Stir for 30 minutes at 0°C until H evolution ceases. Critical Causality: Pre-forming the alkoxide ensures rapid S_NAr without competing hydrolysis.
- Addition: Cannulate a solution of 4-chloro-5-nitropyrimidine in THF into the alkoxide mixture at 0°C.
- Reaction: Warm to Room Temperature (RT) and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 1:1).
- Quench & Workup: Quench with saturated NH

Cl. Extract with EtOAc (3x). Wash organics with brine, dry over Na

SO

.

- Reduction: Dissolve the crude nitro-ether in MeOH. Add 10% Pd/C (10 wt%) and stir under H₂ balloon (1 atm) for 4 hours. Filter through Celite.
- Purification: Flash chromatography (DCM:MeOH 95:5) yields the title amine as a pale yellow solid.

Protocol 2: Microsomal Stability Assay (Metabolic Benchmarking)

Objective: Compare the metabolic half-life (

) of the Cyclopentyloxy vs. Benzyloxy variants.

Rationale: Benzylic carbons are susceptible to CYP450-mediated oxidation (benzylic hydroxylation).[1] The cyclopentyl ether is hypothesized to possess superior metabolic stability (See Cyclopentyl methyl ether solvent properties).

Workflow:

- Incubation: Prepare 1 μ M test compound in phosphate buffer (pH 7.4) with human liver microsomes (0.5 mg/mL).
- Initiation: Add NADPH regenerating system. Incubate at 37°C.
- Sampling: Aliquot at 0, 5, 15, 30, and 60 mins. Quench immediately in ice-cold Acetonitrile containing internal standard (Warfarin).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope =

.

[1]

Expected Results:

- Cyclopentyloxy:

min (High Stability).

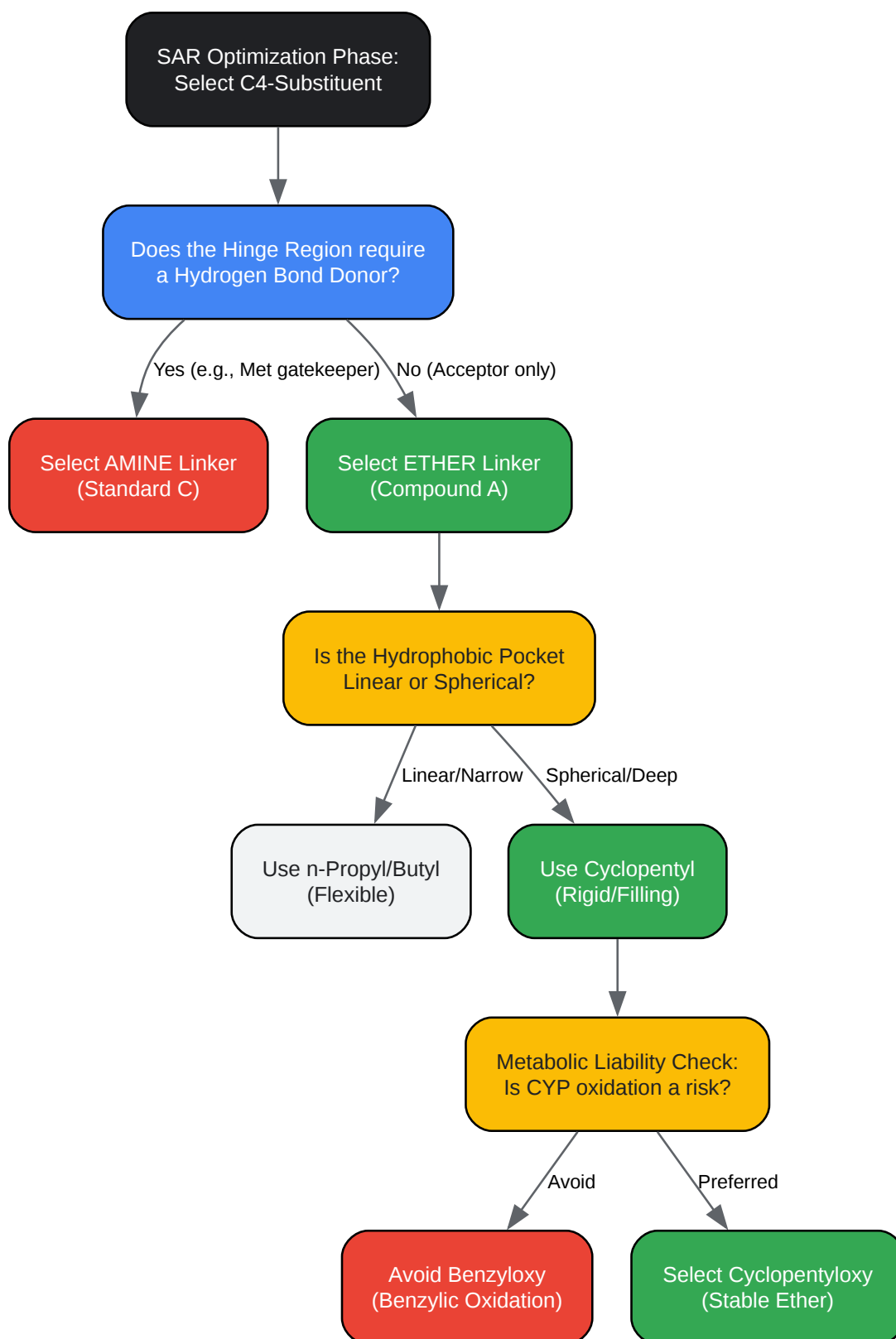
- Benzyloxy:

min (Moderate Stability due to benzylic oxidation).[\[1\]](#)

Part 4: Strategic Application (SAR Decision Tree)

When should you select the 4-(Cyclopentyloxy) fragment? Use this logic flow to determine the optimal scaffold for your kinase target.

Diagram 2: SAR Logic Flow



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Caption: Decision matrix for selecting the cyclopentyloxy fragment based on hinge binding requirements and metabolic stability.

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